

Application Notes and Protocols for Adavivint in

a Rat Model of Osteoarthritis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Osteoarthritis (OA) is a degenerative joint disease characterized by the progressive breakdown of cartilage, leading to pain, stiffness, and reduced mobility. Current treatments primarily focus on symptom management. **Adavivint** (also known as Lorecivivint or SM04690) is an investigational small molecule that has emerged as a potential disease-modifying osteoarthritis drug (DMOAD).[1][2] This document provides detailed application notes and protocols for the use of **Adavivint** in a rat model of osteoarthritis, intended for researchers, scientists, and drug development professionals.

Adavivint is a potent and selective inhibitor of the canonical Wnt signaling pathway.[3][4] Dysregulation of the Wnt pathway has been implicated in the pathogenesis of OA, contributing to cartilage degradation and an imbalance in joint homeostasis.[5][6] **Adavivint**'s unique mechanism of action, targeting intranuclear kinases, offers a novel therapeutic strategy to potentially slow or reverse the progression of OA.

Mechanism of Action

Adavivint modulates the Wnt signaling pathway by inhibiting two intranuclear kinases: CDC-like kinase 2 (CLK2) and dual-specificity tyrosine phosphorylation-regulated kinase 1A (DYRK1A).[2][7] This inhibition occurs downstream of β -catenin. The dual inhibition is thought to have a two-pronged effect on chondrocytes: CLK2 inhibition may promote early

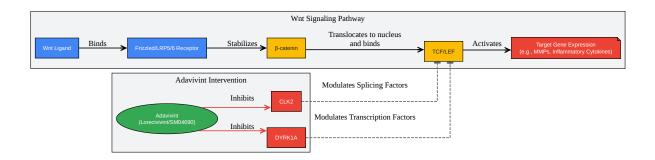


Methodological & Application

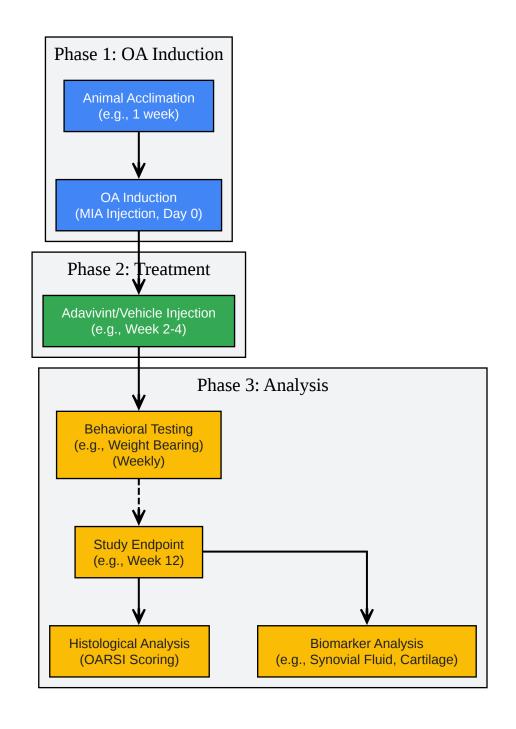
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chondrogenesis, while DYRK1A inhibition may enhance the function of mature chondrocytes. [5][6] By modulating the Wnt pathway, **Adavivint** has been shown in preclinical studies to protect chondrocytes from catabolic breakdown and reduce inflammation.[1]









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